

Personal protective equipment for handling 5-Amino-2-methylbenzenesulfonic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Amino-2-methylbenzenesulfonic acid

Cat. No.: B086231

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Essential Safety and Handling Guide for 5-Amino-2-methylbenzenesulfonic Acid

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **5-Amino-2-methylbenzenesulfonic acid** (CAS No. 118-88-7). The following procedural guidance outlines the necessary personal protective equipment (PPE), handling protocols, and disposal plans to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment

5-Amino-2-methylbenzenesulfonic acid is classified as a hazardous chemical that causes skin irritation.^[1] Adherence to the following personal protective equipment (PPE) guidelines is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specific Requirement	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	Conforming to EN 166 (EU) or NIOSH (US). [1] [2] [3]
Skin Protection	Chemical-impermeable gloves and fire/flammable resistant and impervious clothing.	Wear appropriate protective gloves and clothing to prevent skin exposure. [1] [2] [3]
Respiratory Protection	A full-face respirator is required if exposure limits are exceeded or if irritation or other symptoms are experienced.	Use equipment tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [1] [2]

Operational and Handling Plan

Proper handling and storage are crucial to prevent accidents and exposure. Always handle **5-Amino-2-methylbenzenesulfonic acid** in a well-ventilated area.[\[1\]](#)[\[3\]](#)

Handling Procedures:

- Avoid Dust Formation: Take measures to prevent the generation of dust.[\[1\]](#)[\[3\]](#)
- Avoid Contact: Do not get in eyes, on skin, or on clothing.[\[3\]](#) Avoid breathing mist, gas, or vapors.[\[1\]](#)
- Ventilation: Ensure adequate ventilation in the handling area.[\[1\]](#)[\[3\]](#)
- Ignition Sources: Remove all sources of ignition.[\[1\]](#)
- Personal Hygiene: Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#) Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[\[1\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[3\]](#)
- Protect from moisture and store under an inert atmosphere.[\[3\]](#)

- Incompatible materials include strong bases and oxidizing agents.[3]

Emergency and First-Aid Measures

In case of exposure, follow these first-aid measures immediately:

Exposure Route	First-Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if skin irritation persists.[1][3]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

Disposal Plan

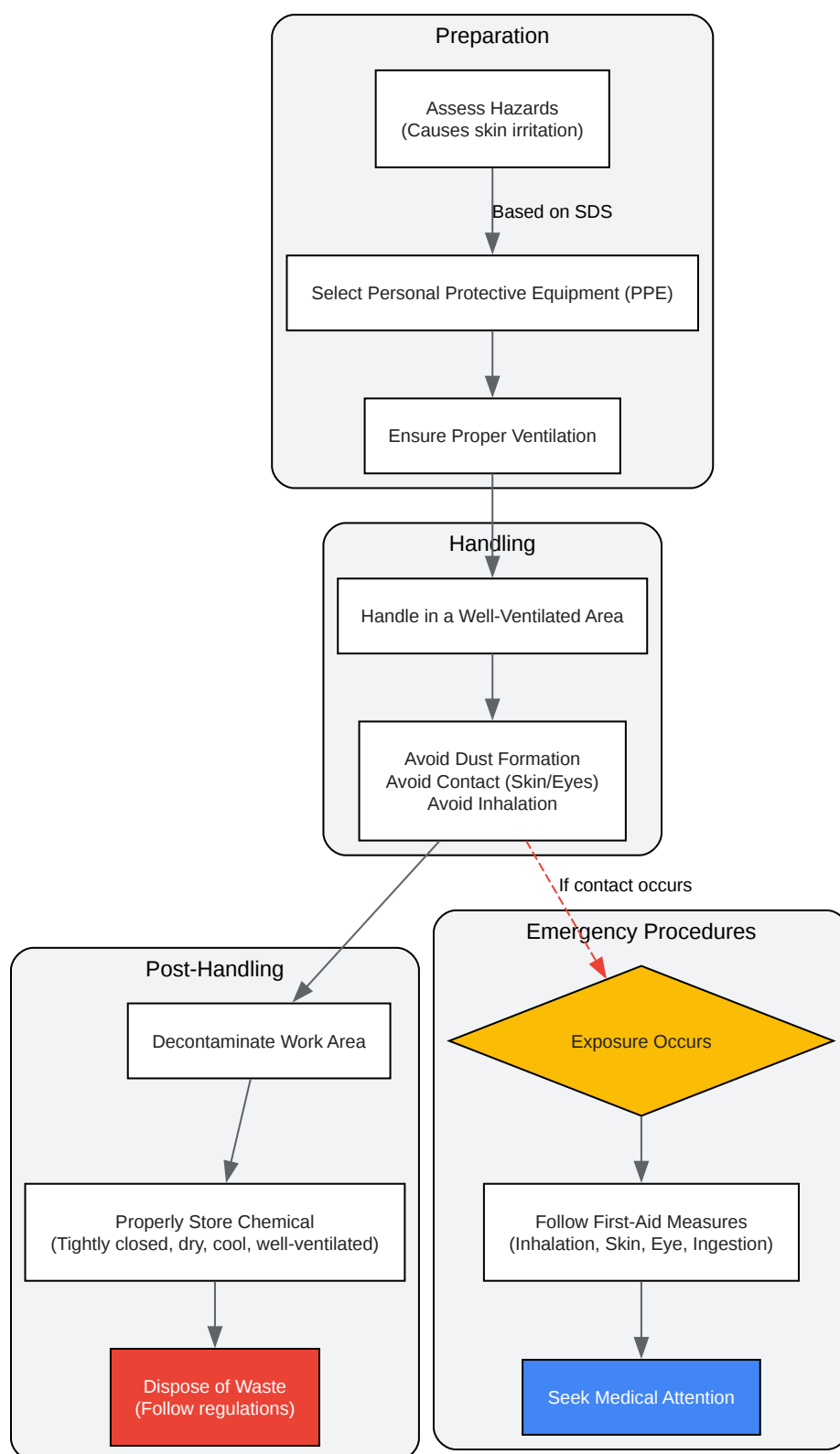
Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[3]

- Waste Disposal: Dispose of contents and container in accordance with local, regional, and national hazardous waste regulations.[4][5][6] Disposal can be carried out at a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2]
- Contaminated Packaging: Containers can be triple rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, puncture the packaging to make it unusable for other purposes and then dispose of it in a sanitary landfill.[2]

Physical and Chemical Properties

Property	Value
Physical State	Solid, Powder[1]
Appearance	Cream[1]
Melting Point	> 200 °C[1]
Boiling Point	374.86 °C (Remarks: Other details not known) [1]
Water Solubility	1800 mg/L at 23 °C (Remarks: pH not known)[1]
Partition Coefficient (log Pow)	0.65 at 23 °C[1]
Vapor Pressure	0 Pa (Remarks: 0.0000000707 mm Hg = 0.000009426 Pa)[1]
Density	0.829 g/cm ³ at 23 °C[1]

Workflow for Handling 5-Amino-2-methylbenzenesulfonic Acid



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Caption: Workflow for safe handling of **5-Amino-2-methylbenzenesulfonic acid**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 5-Amino-2-methylbenzenesulfonic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086231#personal-protective-equipment-for-handling-5-amino-2-methylbenzenesulfonic-acid]

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